

A Technical Guide to the Physical Properties of Glyceryl Tridocosahexaenoate

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Compound of Interest

Compound Name: Glyceryl tridocosahexaenoate

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Introduction

Glyceryl tridocosahexaenoate, a triglyceride composed of a glycerol backbone esterified with three molecules of docosahexaenoic acid (DHA), is a molecule of significant interest in various scientific fields, particularly in nutrition and pharmacology. DHA is an essential omega-3 fatty acid crucial for brain development and function, and its triglyceride form is a primary dietary source. Understanding the physical properties of **Glyceryl tridocosahexaenoate** is fundamental for its extraction, purification, formulation, and for elucidating its physiological behavior. This technical guide provides a comprehensive overview of the known physical characteristics of **Glyceryl tridocosahexaenoate**, details general experimental protocols for their determination, and presents logical workflows for its synthesis and characterization.

Core Physical and Chemical Properties

While extensive experimental data for **Glyceryl tridocosahexaenoate** is not readily available in the literature, a combination of computed data and information from chemical suppliers provides a solid foundation for its characterization.^{[1][2][3][4]} The following table summarizes the key physical and chemical properties of this triglyceride.

Property	Value	Source
IUPAC Name	2,3-bis[[[(4Z,7Z,10Z,13Z,16Z,19Z)-docosa-4,7,10,13,16,19-hexaenoyl]oxy]propyl (4Z,7Z,10Z,13Z,16Z,19Z)-docosa-4,7,10,13,16,19-hexaenoate	PubChem[1]
Synonyms	Tridocosahexaenoin, all-cis-1,2,3-Docosahexaenoyl Glycerol	Cayman Chemical[4], PubChem[1]
CAS Number	124596-98-1, 11094-59-0	PubChem[1], Aquigen Bio Sciences[5]
Molecular Formula	C ₆₉ H ₉₈ O ₆	PubChem[1], Cayman Chemical[4]
Molecular Weight	1023.5 g/mol	PubChem[1], Cayman Chemical[4]
Appearance	Expected to be a liquid or semi-solid at room temperature.	General knowledge of triglycerides
Solubility	Soluble in DMF (10 mg/ml) and Ethanol (10 mg/ml). Sparingly soluble in a 1:1 solution of Ethanol:PBS (pH 7.2) (0.5 mg/ml).	Cayman Chemical[4]
XLogP3	19.2 (Computed)	PubChem[1]
Hydrogen Bond Donor Count	0 (Computed)	PubChem[2]
Hydrogen Bond Acceptor Count	6 (Computed)	PubChem[2]
Rotatable Bond Count	50 (Computed)	PubChem[2]
Exact Mass	1022.73634084 (Computed)	PubChem[1]

Polar Surface Area

78.9 Å² (Computed)

PubChem[1]

Experimental Protocols for Physical Property Determination

Detailed experimental protocols for **Glyceryl tridocosahexaenoate** are not widely published. However, standard methodologies for the characterization of triglycerides are well-established and can be readily applied.

Melting Point Determination (Capillary Method)

The melting point of a triglyceride can be determined using a capillary melting point apparatus. This is a common and reliable method for determining the melting range of a solid.

- **Sample Preparation:** A small amount of the solid triglyceride is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire sample becomes a clear liquid is the end of the range. For pure crystalline compounds, the melting range is typically sharp (0.5-1.0°C).

Density Determination

The density of liquid triglycerides can be determined using a pycnometer or a digital density meter.

- **Pycnometer Method:**
 - The empty pycnometer is weighed.
 - It is then filled with the liquid triglyceride, ensuring no air bubbles are present, and weighed again.

- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., water) and weighed.
- The density of the triglyceride is calculated using the weights and the known density of the reference liquid.

Solubility Determination

The solubility of **Glyceryl tridocosahexaenoate** in various solvents can be determined by the following general procedure:

- **Sample Preparation:** A known amount of the triglyceride is added to a specific volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- **Analysis:** The solution is then filtered or centrifuged to remove any undissolved solute. The concentration of the dissolved triglyceride in the supernatant is determined using an appropriate analytical technique, such as high-performance liquid chromatography (HPLC) or gravimetric analysis after solvent evaporation.

Spectroscopic and Chromatographic Characterization

Modern analytical techniques are indispensable for the comprehensive characterization of triglycerides.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H and ^{13}C NMR are powerful tools for confirming the structure of **Glyceryl tridocosahexaenoate**. ^1H NMR can be used to identify the protons on the glycerol backbone and the fatty acid chains, while ^{13}C NMR can provide information on the carbonyl carbons and the different carbon atoms in the docosahexaenoic acid chains.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Mass Spectrometry (MS):** Techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) are crucial for determining the molecular weight and fragmentation patterns of the triglyceride, further confirming its identity and purity.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Visualizations

Synthesis of Glyceryl tridocosaheanoate

The following diagram illustrates the esterification reaction for the synthesis of **Glyceryl tridocosaheanoate** from glycerol and three molecules of docosaheanoic acid.

Caption: Synthesis of **Glyceryl tridocosaheanoate**.

General Experimental Workflow for Characterization

This diagram outlines a typical workflow for the physical and chemical characterization of a triglyceride sample.

Caption: General characterization workflow.

Conclusion

This technical guide provides a foundational understanding of the physical properties of **Glyceryl tridocosaheanoate**. While specific experimental data for some properties remain to be determined, the compiled information and general methodologies presented herein offer a robust starting point for researchers, scientists, and drug development professionals. The continued investigation into the physical and chemical characteristics of this important triglyceride will undoubtedly contribute to advancements in its application in various scientific and industrial domains.

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